

YX-2-107 Technical Support Center: Stability and Long-Term Storage

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YX-2-107
Cat. No.: B15545157

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information and guidance on the stability and long-term storage of **YX-2-107**, a selective and potent PROTAC (Proteolysis Targeting Chimera) designed to degrade Cyclin-Dependent Kinase 6 (CDK6). Adherence to these guidelines is critical for ensuring the integrity, performance, and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **YX-2-107**?

For long-term stability, solid **YX-2-107** should be stored at -20°C in a dry, dark environment.^[1]^[2] Following these conditions, the compound is expected to be stable for over three years. To prevent contamination and degradation from moisture, ensure the container is tightly sealed.

Q2: How should I prepare and store **YX-2-107** stock solutions?

It is recommended to prepare a concentrated stock solution in anhydrous dimethyl sulfoxide (DMSO).^[1]^[3] For long-term storage of up to 6 months, aliquot the stock solution into single-

use vials and store at -80°C .^{[2][3]} For shorter-term storage of up to 1 month, aliquots can be stored at -20°C .^{[2][3]} It is crucial to avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound.

Q3: What is the stability of **YX-2-107** in aqueous solutions or common biological buffers?

Currently, there is limited publicly available data on the stability of **YX-2-107** in aqueous solutions and common biological buffers. As a general precaution for PROTAC molecules, it is advisable to prepare fresh dilutions in your aqueous buffer of choice immediately before each experiment. PROTACs can be susceptible to hydrolysis and other forms of degradation in aqueous environments, which may impact experimental results.

Q4: Can I store diluted **YX-2-107** working solutions for later use?

It is strongly recommended to use freshly prepared working solutions of **YX-2-107** for each experiment. The stability of the compound at low concentrations in aqueous-based buffers has not been extensively characterized. Storing diluted solutions, even for a short period, may lead to a loss of potency and variability in your results.

Q5: What is the metabolic stability of **YX-2-107**?

In studies using mouse liver microsomes, **YX-2-107** demonstrated good metabolic stability with a half-life of 35 minutes.^[4] For comparison, the CDK4/6 inhibitor palbociclib has a half-life of 56 minutes under similar conditions.^[4] In pharmacokinetic studies in mice, **YX-2-107** has a plasma half-life of approximately one hour.^[4]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
<p>Inconsistent or lower than expected activity in cell-based assays.</p>	<p>Degradation of YX-2-107 in stock or working solutions.</p>	<ul style="list-style-type: none"> - Ensure stock solutions are stored correctly at -80°C in single-use aliquots. - Avoid repeated freeze-thaw cycles. - Prepare fresh working dilutions in your cell culture medium immediately before treating cells. - Verify the quality of your DMSO; use anhydrous, high-purity solvent.
<p>Adsorption to plasticware.</p>	<ul style="list-style-type: none"> - Use low-adhesion microplates and pipette tips. - Consider pre-coating plates with a blocking agent if significant loss is suspected. 	
<p>Variability between experimental replicates.</p>	<p>Inconsistent preparation of working solutions.</p>	<ul style="list-style-type: none"> - Ensure thorough mixing when preparing dilutions. - Prepare a master mix of the working solution to be added to all relevant wells to minimize pipetting variability.
<p>Instability in aqueous buffer during prolonged incubation.</p>	<ul style="list-style-type: none"> - Minimize the time the compound spends in aqueous solution before being added to the experimental system. - For long-term experiments, consider replenishing the compound at regular intervals if stability is a concern. 	
<p>Complete loss of activity.</p>	<p>Improper long-term storage of solid compound.</p>	<ul style="list-style-type: none"> - Verify that the solid YX-2-107 has been consistently stored at -20°C in a desiccated, dark environment. - If there is any doubt about the storage

history, it is advisable to use a fresh vial of the compound.

Contamination of stock solution. - Prepare a fresh stock solution from a new vial of solid YX-2-107.

Data Presentation

Table 1: Recommended Storage Conditions for **YX-2-107**

Form	Storage Temperature	Recommended Duration	Key Considerations
Solid Powder	-20°C	> 3 years ^[1]	Store in a dry, dark, and tightly sealed container.
Stock Solution (in DMSO)	-80°C	Up to 6 months ^{[2][3]}	Aliquot into single-use vials to prevent freeze-thaw cycles.
-20°C	Up to 1 month ^{[2][3]}	Aliquot into single-use vials to prevent freeze-thaw cycles.	
Working Solution (in aqueous buffer)	N/A	Prepare fresh for each use	Stability in aqueous solutions is not well-characterized.

Table 2: In Vitro and In Vivo Stability of **YX-2-107**

Parameter	Value	System
Metabolic Half-life	35 minutes ^[4]	Mouse Liver Microsomes
Plasma Half-life	~1 hour ^[4]	C57BL/6j mice

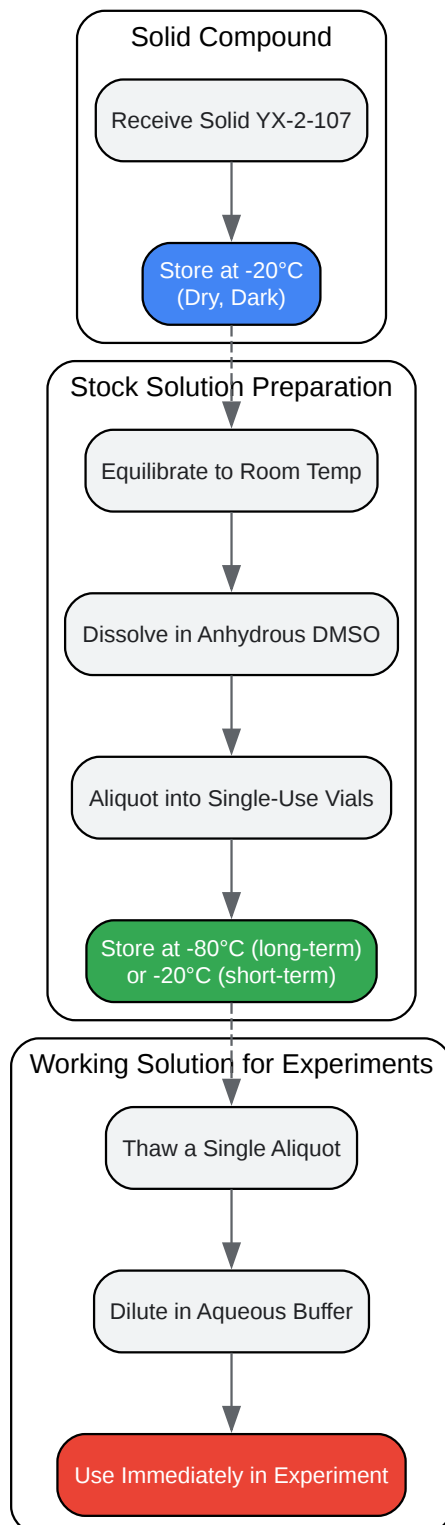
Experimental Protocols

Protocol 1: Preparation of **YX-2-107** Stock Solution

- Materials:
 - **YX-2-107** solid powder
 - Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
 - Sterile, low-adhesion microcentrifuge tubes
- Procedure:
 1. Allow the vial of solid **YX-2-107** to equilibrate to room temperature before opening to prevent condensation.
 2. Calculate the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM).
 3. Add the calculated volume of DMSO to the vial containing the solid **YX-2-107**.
 4. Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary.
 5. Aliquot the stock solution into single-use, light-protected tubes.
 6. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

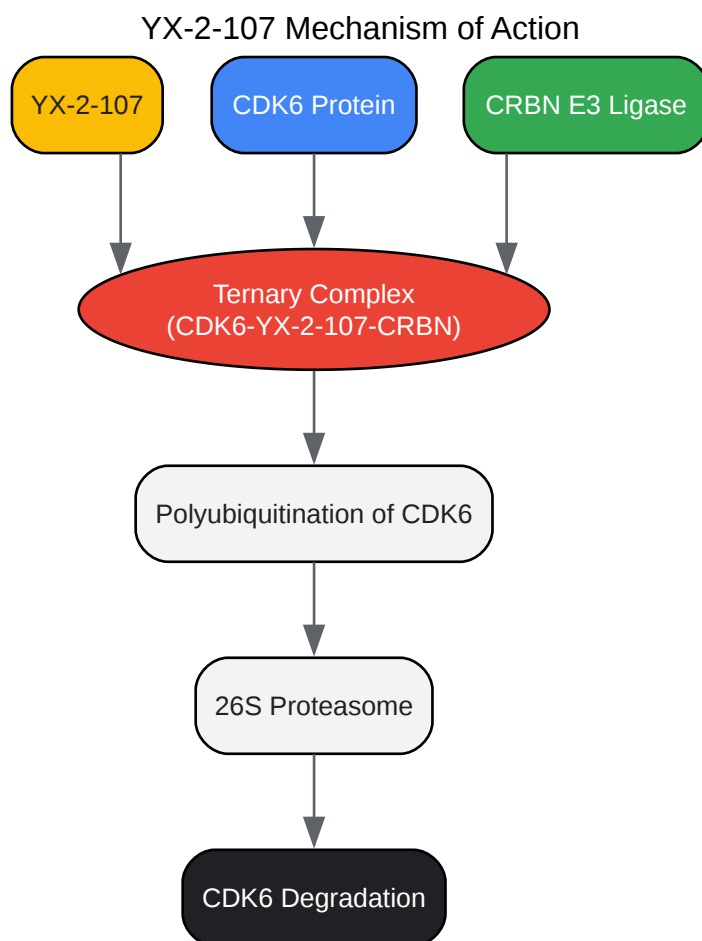
Visualizations

YX-2-107 Handling and Storage Workflow



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Caption: Workflow for handling and storing **YX-2-107**.



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Caption: Mechanism of **YX-2-107** induced CDK6 degradation.

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